

# Mesopram Profile and Known Activity Data

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## Compound Focus: Mesopram

CAS No.: 189940-24-7

Cat. No.: S525067

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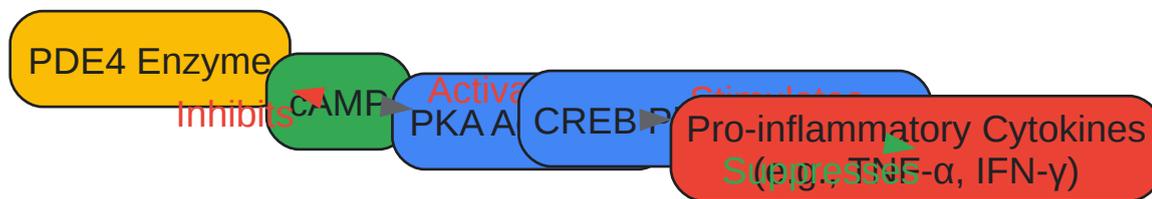
**Mesopram** (also known as Daxalipram) is an orally active phosphodiesterase-4 (PDE4) inhibitor. Its primary documented mechanism is the inhibition of proinflammatory cytokines, specifically TNF- $\alpha$  and IFN- $\gamma$  [1] [2].

The table below summarizes the key experimental data available for **Mesopram** from published studies:

Assay/Model	Reported Outcome	Dosage & Administration
DSS-induced Colitis (Preventive model)	Significant reduction in clinical score, reversal of colon shortening [1].	10 mg/kg, intraperitoneal (i.p.), once daily for 7 days [1].
DSS-induced Colitis (Therapeutic model)	Reduction in clinical score, reversal of colon shortening, lowered ex vivo colonic IFN- $\gamma$ production [1].	50 mg/kg, administered orally (p.o.) or intraperitoneally (i.p.) [1].
Ethanol Intake (Mouse model)	Reduced ethanol intake and preference [2].	5 mg/kg, oral (p.o.), once daily for 10 days [2].

## The PDE4 Inhibition Pathway

**Mesopram** exerts its effects by specifically inhibiting the PDE4 enzyme. The following diagram illustrates the core signaling pathway through which PDE4 inhibitors like **Mesopram** are understood to produce their anti-inflammatory effects.



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Diagram: Core Anti-inflammatory Pathway of PDE4 Inhibition. **Mesopram** inhibits PDE4, leading to increased intracellular cAMP levels. Elevated cAMP activates Protein Kinase A (PKA), which in turn stimulates the phosphorylation of the transcription factor CREB. Phosphorylated CREB suppresses the synthesis of pro-inflammatory cytokines such as TNF- $\alpha$  and IFN- $\gamma$  [3] [4].

## Experimental Protocols from Literature

For the **Dextran Sulfate Sodium (DSS)-induced Colitis Model** cited in the search results [1]:

- **Animal Model:** The study used 6-8 week old female BALB/c mice.
- **Colitis Induction:** Colitis was induced by administering DSS dissolved in drinking water.
- **Experimental Groups:** The study included both preventive and therapeutic settings. In the preventive model, **Mesopram** administration was started simultaneously with DSS. In the therapeutic model, DSS was given for 7 days, discontinued, and then treatment with **Mesopram** was initiated.
- **Assessment:** The clinical score (combining weight loss, stool consistency, and bleeding) was calculated daily. Post-mortem analysis included measuring colon length, determining a histologic score, and measuring ex vivo production of IFN- $\gamma$  from colonic tissue.

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## References

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2. Mesopram (Daxalipram) | PDE4 Inhibitor [medchemexpress.com]

3. Phosphodiesterase-4 Inhibitors for the Treatment of ... [pmc.ncbi.nlm.nih.gov]

4. PDE4 inhibitors as new anti-inflammatory drugs: Effects on ... [sciencedirect.com]

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